

# An In-depth Technical Guide to 4-Vinyланiline: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 4-Vinyланiline

Cat. No.: B072439

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## Introduction

**4-Vinyланiline**, also known as 4-aminostyrene, is a bifunctional organic compound of significant interest in the fields of polymer chemistry, materials science, and drug development. [1] Its unique structure, featuring a reactive vinyl group and a nucleophilic aniline moiety, allows it to serve as a versatile monomer and a building block for a wide array of functional materials. [2] This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **4-vinyланiline**, with a particular focus on its relevance to researchers and professionals in drug development.

## Chemical Structure and Properties

**4-Vinyланiline** is an aromatic amine with a vinyl substituent at the para position of the benzene ring. The presence of the electron-donating amino group activates the aromatic ring, while the vinyl group provides a site for polymerization.[2]

Table 1: General and Physicochemical Properties of **4-Vinyланiline**

Property	Value	Reference(s)
IUPAC Name	4-ethenylaniline	[3]
Synonyms	4-Aminostyrene, p-vinylaniline	[3][4]
CAS Number	1520-21-4	[3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[4]
Molecular Weight	119.16 g/mol	[3]
Appearance	Yellow to red liquid or low melting solid	[5]
Melting Point	21-24 °C	[6]
Boiling Point	213-214 °C	
Density	1.017 g/mL at 25 °C	
Refractive Index (n <sup>20</sup> /D)	1.626	
Solubility	Soluble in benzene, acetone, and methanol	[5]

Table 2: Spectroscopic Data for **4-Vinylaniline**

Spectrum Type	Data	Reference(s)
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 7.28 – 7.19 (m, 2H), 6.67 – 6.60 (m, 3H), 5.56 (d, J = 17.7 Hz, 1H), 5.05 (d, J = 10.9 Hz, 1H), 3.69 (s, 2H)	[7]
<sup>13</sup> C NMR (101 MHz, CDCl <sub>3</sub> )	δ 146.14, 136.48, 128.28, 127.30, 114.95, 109.96	[7]
Infrared (IR)	Spectrum available in NIST WebBook	[4][8]
Mass Spectrometry (MS)	Spectrum available in NIST WebBook	[4]

## Experimental Protocols: Synthesis of 4-Vinylaniline

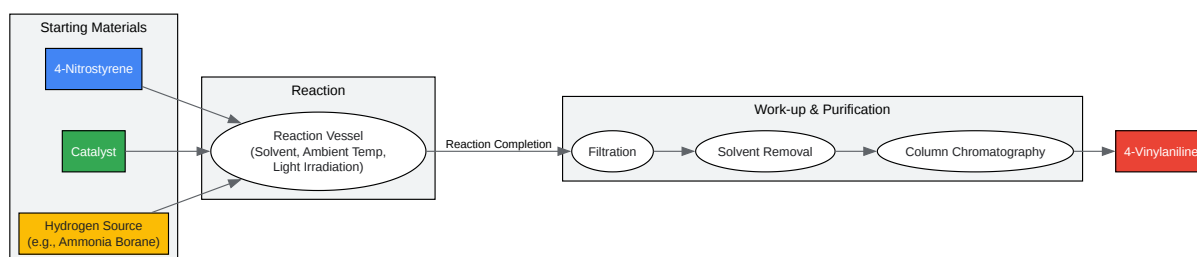
Several synthetic routes to **4-vinylaniline** have been established, each with its own advantages and limitations. The choice of method often depends on the availability of starting materials, desired scale, and required purity.

### Method 1: Chemoselective Reduction of 4-Nitrostyrene

This is a common and efficient method that involves the selective reduction of the nitro group in 4-nitrostyrene to an amine, while preserving the vinyl group.<sup>[2]</sup> Various catalytic systems can be employed for this transformation.<sup>[9]</sup>

Experimental Protocol:

- **Catalyst Preparation (Example: CD/Cu/Cu<sub>3</sub>P):** A copper-based nanocatalyst can be prepared as described in the literature for the photocatalytic hydrogenation of 4-nitrostyrene.<sup>[9]</sup>
- **Reaction Setup:** In a suitable reaction vessel, dissolve 4-nitrostyrene (1 equivalent) in an appropriate solvent.
- **Addition of Catalyst and Hydrogen Source:** Add the prepared catalyst and a hydrogen source, such as ammonia borane.<sup>[9]</sup>
- **Reaction Conditions:** The reaction is typically carried out at ambient temperature under solar or visible light irradiation.<sup>[9]</sup>
- **Monitoring and Work-up:** Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC). Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified by column chromatography on silica gel to yield pure **4-vinylaniline**.



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Caption: Workflow for the synthesis of **4-vinylaniline** via reduction of 4-nitrostyrene.

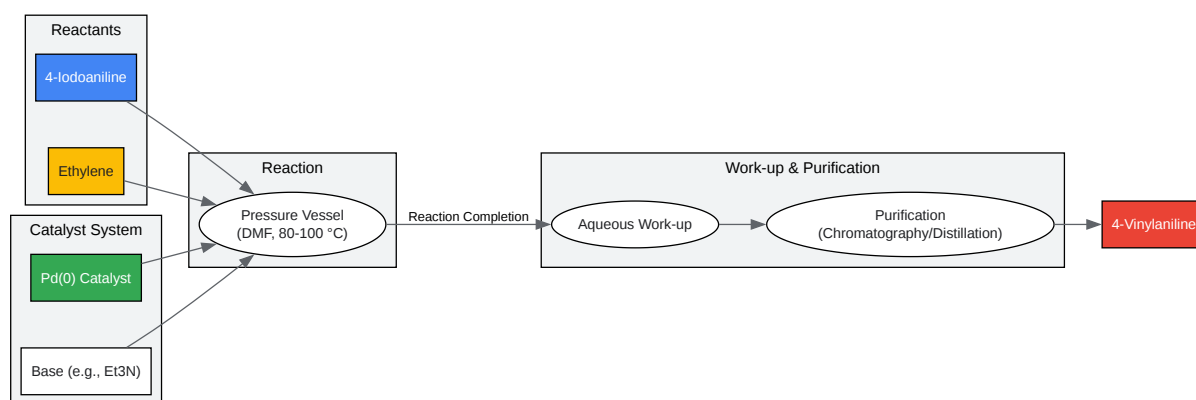
## Method 2: Palladium-Catalyzed Heck Coupling

The Heck reaction provides a powerful method for carbon-carbon bond formation and can be used to synthesize **4-vinylaniline** from 4-iodoaniline and ethylene gas.[2]

Experimental Protocol:

- **Reagents and Catalyst:** To a pressure-rated reaction vessel, add 4-iodoaniline (1 equivalent), a palladium catalyst such as tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>], a suitable base (e.g., triethylamine), and a solvent like dimethylformamide (DMF).[2][10]
- **Reaction Setup:** Seal the vessel and purge with an inert gas, such as argon or nitrogen.
- **Introduction of Ethylene:** Pressurize the vessel with ethylene gas (typically 1-2 atm).[2]
- **Reaction Conditions:** Heat the reaction mixture to 80-100 °C and maintain with stirring for 12-24 hours.[2]

- **Monitoring and Work-up:** After cooling to room temperature, vent the excess ethylene. Filter the reaction mixture to remove the catalyst. The filtrate is then subjected to an aqueous work-up.
- **Purification:** The crude product is extracted with an organic solvent, dried, and concentrated. Purification is achieved through column chromatography or distillation under reduced pressure.



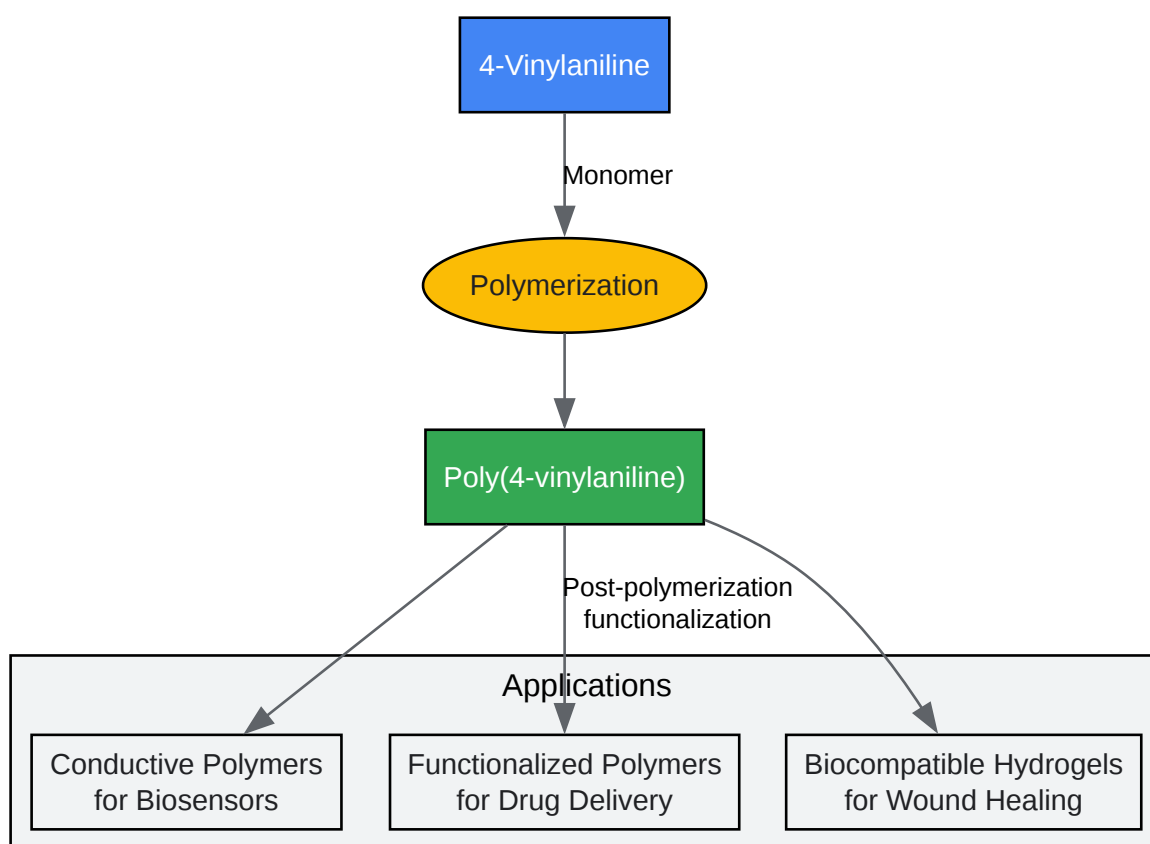
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Caption: Workflow for the synthesis of **4-vinylaniline** via Heck coupling.

## Applications in Drug Development and Materials Science

The dual functionality of **4-vinylaniline** makes it a valuable monomer for the synthesis of functional polymers with applications in the biomedical field.

- **Conductive Polymers for Biosensors:** **4-Vinylaniline** can be polymerized to form poly(**4-vinylaniline**) (PVAN). This polymer can be used to create electrically conductive materials, for instance, by forming a bilayer with polyaniline (PANI). Such materials are being investigated for use in flexible electrochemical biosensors, including those for nerve regenerative medicine.[11]
- **Drug Delivery Systems:** The aniline group in the polymer backbone can be functionalized, allowing for the attachment of drugs or targeting moieties. The polymer can be designed to be stimuli-responsive, releasing its payload in response to changes in the local environment, such as pH.[2]
- **Biocompatible Hydrogels:** As a precursor, **4-vinylaniline** can be used to prepare conductive and biocompatible hydrogels which have shown potential in wound healing applications.



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Caption: Polymerization of **4-vinylaniline** and its biomedical applications.

## Safety and Handling

**4-Vinylaniline** is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation. It is also suspected of causing genetic defects and may cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

## Conclusion

**4-Vinylaniline** is a key chemical intermediate with a unique combination of reactive functional groups. Its synthesis can be achieved through various established methods, and its primary utility lies in its role as a monomer for the creation of advanced functional polymers. For professionals in drug development and materials science, polymers derived from **4-vinylaniline** offer exciting opportunities for the creation of novel biosensors, targeted drug delivery systems, and biocompatible materials for tissue engineering and wound healing applications. As research in these areas continues to advance, the importance of **4-vinylaniline** as a versatile building block is likely to grow.

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